

Addressing health and safety concerns during Pigment Red 146 handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Red 146*

Cat. No.: *B035983*

[Get Quote](#)

Technical Support Center: Pigment Red 146 Safe Handling

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling of **Pigment Red 146**. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address potential health and safety concerns during your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards associated with **Pigment Red 146**?

A1: **Pigment Red 146** is generally considered to have low acute toxicity. However, as a fine powder, it can cause mechanical irritation to the eyes, skin, and respiratory tract upon direct contact or inhalation. Some safety data sheets indicate that it may cause respiratory irritation, and prolonged or repeated contact may lead to skin irritation in sensitive individuals.^[1] Ingestion may cause gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.^[1] Although not classified as a carcinogen by most regulatory authorities, some manufacturing processes may result in trace impurities that could pose long-term exposure risks.

Q2: What are the immediate first aid measures in case of exposure to **Pigment Red 146**?

A2: In case of accidental exposure, follow these first aid measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention.[1][2]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water.[1][2]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Seek medical attention.[1]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[1][2]

Q3: What personal protective equipment (PPE) is required when handling **Pigment Red 146**?

A3: To ensure personal safety, the following PPE should be worn:

- Eye Protection: Wear tightly fitting safety goggles with side-shields.[2][3]
- Hand Protection: Use chemical-resistant gloves. Gloves should be inspected before use.[2]
[4]
- Respiratory Protection: In areas with poor ventilation or where dust generation is likely, use an approved respirator.[1][3] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[2][3]
- Protective Clothing: Wear a lab coat or other protective clothing to prevent skin contact.[1][5] For significant handling, fire/flame resistant and impervious clothing is recommended.[2]

Q4: How should **Pigment Red 146** be stored safely?

A4: Store **Pigment Red 146** in a tightly closed container in a cool, dry, and well-ventilated area. [1][2] Keep it away from incompatible materials, direct sunlight, and heat sources.[1][4]

Q5: What should I do in case of a spill of **Pigment Red 146** powder?

A5: In the event of a spill, immediately take the following steps:

- Evacuate personnel from the immediate area.[[2](#)]
- Ensure adequate ventilation.[[2](#)]
- Wear appropriate personal protective equipment (PPE), including respiratory protection, safety goggles, gloves, and protective clothing.[[1](#)][[2](#)]
- Avoid generating dust. Use a wet-wiping method or a vacuum cleaner with a HEPA filter for cleanup. Do not use dry sweeping.[[1](#)][[5](#)]
- Collect the spilled material and place it into a suitable, labeled container for disposal.[[1](#)]
- Prevent the spilled material from entering drains or waterways.[[2](#)][[4](#)]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Eye or skin irritation after handling the pigment.	Direct contact with the pigment powder.	Immediately follow the first aid procedures for eye and skin contact. Review handling procedures to minimize direct contact. Ensure proper PPE is being used.
Respiratory irritation (coughing, sneezing) during handling.	Inhalation of airborne pigment dust.	Move to an area with fresh air. Ensure work is being conducted in a well-ventilated area or use a chemical fume hood. ^[1] Use appropriate respiratory protection. ^[1] Minimize dust generation during handling. ^[1]
Pigment powder has become airborne.	Improper handling techniques (e.g., shaking containers, dry sweeping).	Gently handle containers to avoid creating dust clouds. ^[5] Use tools like scoops or funnels for transferring the pigment. ^[5] Clean up spills using wet methods or a HEPA-filtered vacuum. ^[5]
Contamination of work surfaces.	Spills or improper handling.	Clean all work surfaces thoroughly after handling the pigment. Use wet-wiping methods to prevent dust from becoming airborne. ^[5]

Quantitative Data

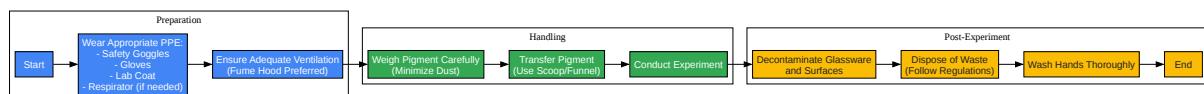
Specific quantitative toxicological and ecological data for **Pigment Red 146** is largely unavailable in the reviewed safety data sheets.^{[2][3]} However, some physical and chemical properties are provided:

Property	Value	Reference
Molecular Formula	C ₃₃ H ₂₇ CIN ₄ O ₆	[1]
Molecular Weight	611.04 g/mol	[1]
Appearance	Red powder	[1]
Density	1.33 - 1.5 g/cm ³	[2]
pH Value	~7.0	[4]
Solubility in Water	Insoluble	[4]
Melting Point	318-322°C	[6]
Acute Oral LD50 (Rats)	>10,000 mg/kg	[4]

Experimental Protocols

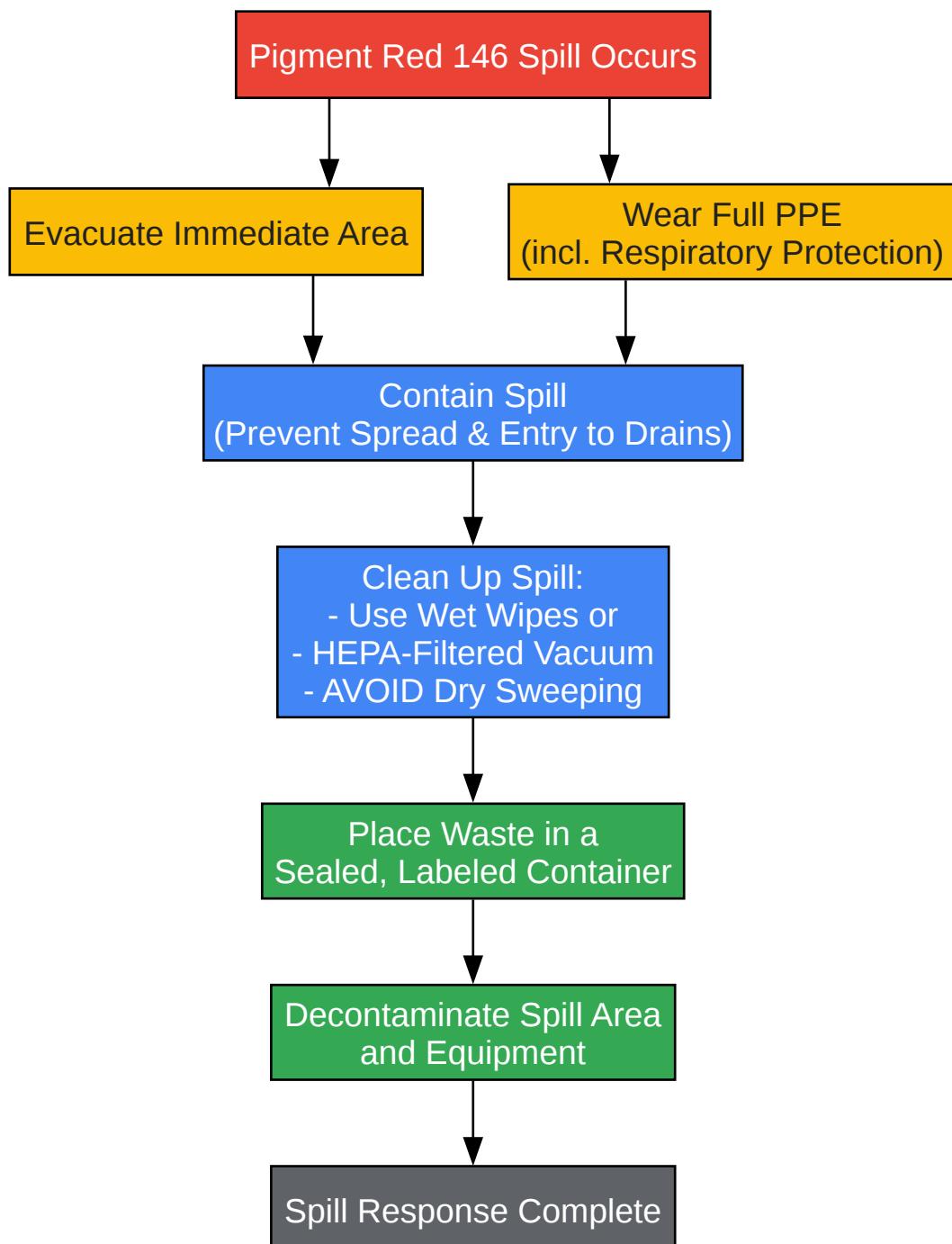
Detailed experimental protocols involving **Pigment Red 146** are highly specific to the research application. The safety data sheets do not provide specific experimental methodologies but focus on safe handling and use. Researchers should develop their own experimental protocols incorporating the safety measures outlined in this guide and the manufacturer's safety data sheet.

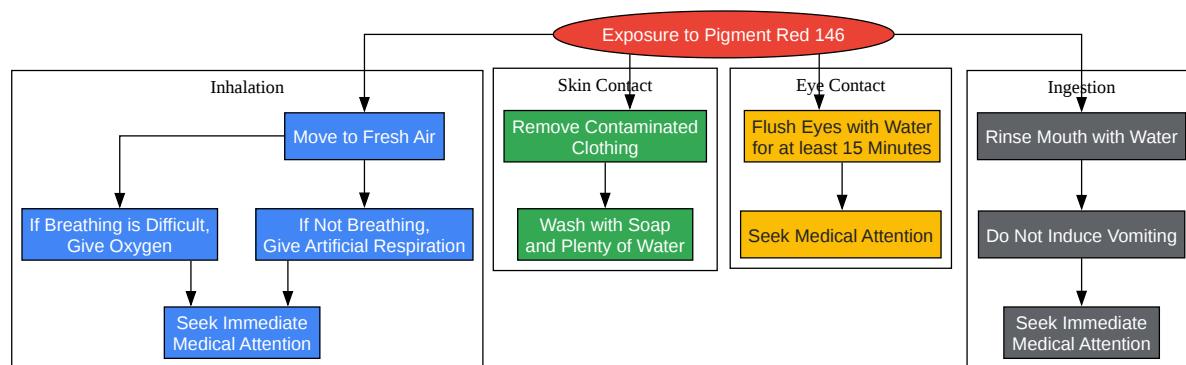
Visualized Workflows



[Click to download full resolution via product page](#)

Caption: A workflow diagram for the safe handling of **Pigment Red 146**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cncolorchem.com [cncolorchem.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. sypigment.com [sypigment.com]
- 5. What are the safety precautions when handling Pigment Red 166? - Blog [pigment-dye.com]
- 6. xcolorpigment.com [xcolorpigment.com]

- To cite this document: BenchChem. [Addressing health and safety concerns during Pigment Red 146 handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b035983#addressing-health-and-safety-concerns-during-pigment-red-146-handling\]](https://www.benchchem.com/product/b035983#addressing-health-and-safety-concerns-during-pigment-red-146-handling)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com